

Spectrophotometric determination of cadmium using Cadion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadion

Cat. No.: B1417142

[Get Quote](#)

Application Notes and Protocols

Topic: Spectrophotometric Determination of Cadmium Using **Cadion**

Introduction

Cadmium is a toxic heavy metal that poses significant risks to human health and the environment. Its detection and quantification in various samples, such as water and industrial effluents, are of paramount importance. Spectrophotometry offers a simple, cost-effective, and accessible method for this purpose. **Cadion**, also known as 1-(4-nitrophenyl)-3-(4-phenylazophenyl)triazene, is a chromogenic reagent that forms a stable, colored complex with cadmium(II) ions in an alkaline medium, allowing for their quantitative determination.^[1] This application note provides a detailed protocol for the spectrophotometric determination of cadmium using **Cadion**, tailored for researchers, scientists, and professionals in drug development.

Principle

In an alkaline solution, cadmium ions (Cd^{2+}) react with **Cadion** to form a red-colored complex.^[1] The intensity of the color, which is directly proportional to the cadmium concentration, is measured spectrophotometrically. The presence of a non-ionic surfactant, such as Triton X-100, can enhance the sensitivity and stability of the complex.^{[2][3]} The absorbance of the cadmium-**Cadion** complex is typically measured at its wavelength of maximum absorbance (λ_{max}), which is approximately 480-490 nm.^{[2][4]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of cadmium using **Cadion**, based on reported literature values.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max}) of Cd-Cadion Complex	480 - 490 nm	[2][4]
Apparent Molar Absorptivity	$1.19 \times 10^5 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at 480 nm with Triton X-100)	[2]
Linear Range (Beer's Law)	0 - 8 μg of Cd in 25 ml of solution	[2]
pH of Measurement Solution	9.3 - 9.7	[1]
Reaction Time	2 minutes	[1]
Color Stability	At least 60 minutes	[1]

Experimental Protocol

This protocol outlines the necessary steps for the preparation of reagents, construction of a calibration curve, and analysis of a sample containing cadmium.

1. Reagents and Materials

- Cadmium (Cd) Standard Stock Solution (1000 mg/L):** Dissolve 1.000 g of pure cadmium metal in a minimal amount of concentrated nitric acid and dilute to 1000 mL with deionized water. Alternatively, use a commercially available certified standard.
- Cadmium (Cd) Working Standard Solution (10 mg/L):** Dilute 1.0 mL of the stock solution to 100 mL with deionized water. Prepare fresh daily.
- Cadion Reagent Solution (0.05% w/v):** Dissolve 0.05 g of **Cadion** in 100 mL of ethanol or a suitable organic solvent.

- Alkaline Buffer Solution (pH 9.5): Prepare a suitable buffer, such as a borate buffer, and adjust the pH to 9.5 using a pH meter.
- Triton X-100 Solution (2% v/v): Dissolve 2 mL of Triton X-100 in 98 mL of deionized water.
- Masking Agent Solution: To mitigate interferences, a mixture of ascorbic acid, Rochelle salt (potassium sodium tartrate), potassium cyanide, and potassium fluoride can be used.^[2] Caution: Potassium cyanide is highly toxic and should be handled with extreme care in a well-ventilated fume hood.
- Formalin (for demasking)^[2]
- Spectrophotometer (Visible range)
- Cuvettes (1 cm path length)
- Volumetric flasks and pipettes
- pH meter

2. Preparation of Calibration Curve

- Pipette 0, 0.5, 1.0, 2.0, 4.0, and 6.0 mL of the 10 mg/L cadmium working standard solution into a series of 25 mL volumetric flasks. This will correspond to 0, 0.2, 0.4, 0.8, 1.6, and 2.4 mg/L of Cd.
- To each flask, add 1 mL of the masking agent solution (if necessary to overcome interferences).
- Add 1 mL of the Triton X-100 solution.
- Add 2 mL of the **Cadion** reagent solution.
- Add the alkaline buffer solution to bring the volume up to the mark.
- Mix the solutions thoroughly and allow them to stand for 2 minutes for the color to develop.^[1]

- Measure the absorbance of each solution at the λ_{max} (e.g., 480 nm) against the blank solution (the one with 0 mL of cadmium standard).
- Plot a graph of absorbance versus cadmium concentration (in mg/L).

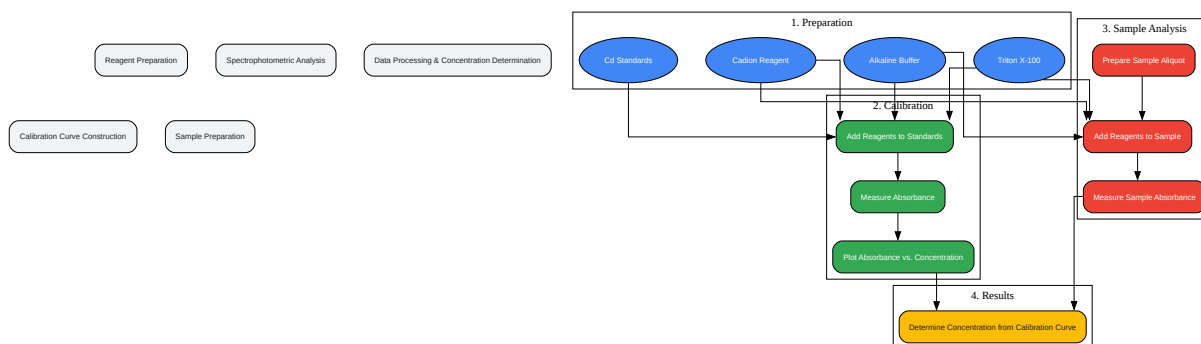
3. Sample Preparation and Analysis

- Take a known volume of the sample solution in a 25 mL volumetric flask. The sample pH should be adjusted to be within the range of 3-11 before analysis.^[5] If the sample is turbid, it should be filtered.^[1]
- Follow steps 2-6 as described in the "Preparation of Calibration Curve" section. If interfering ions are present, the masking and demasking steps are crucial.^[2]
- Measure the absorbance of the sample solution at the same wavelength used for the calibration curve.
- Determine the concentration of cadmium in the sample by referring to the calibration curve.

Interference Management

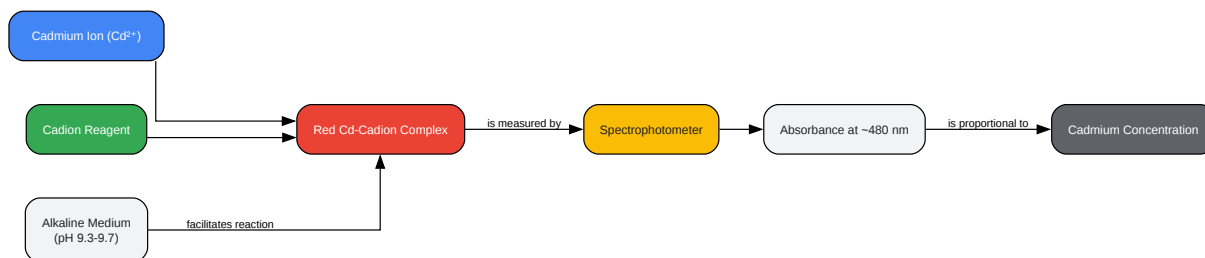
Several foreign ions can interfere with the determination of cadmium. The interference of these ions can often be eliminated by using a suitable masking agent.^[2] For instance, a mixture of ascorbic acid, Rochelle salt, potassium cyanide, and potassium fluoride can effectively mask many interfering ions.^[2] Subsequently, cadmium can be specifically demasked using formalin before the addition of **Cadion**.^[2] A dual-wavelength spectrophotometric approach, measuring absorbance at both the peak of the cadmium chelate (e.g., 477 nm) and the peak of the reagent itself (e.g., 566 nm), can also help to minimize background interference.^[3]

Experimental Workflow and Signaling Pathway Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for cadmium determination.



[Click to download full resolution via product page](#)

Caption: Principle of **Cadion**-based cadmium detection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 相关内容暂不可用 [sigmaaldrich.com]
- 2. Spectrophotometric determination of micro amounts of cadmium in waste water with cadion and triton X-100 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Dual-wavelength spectrophotometric determination of cadmium with cadion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. SPECTROPHOTOMETRIC DETERMINATION OF CADMIUM ION WITH CADION IREA REAGENT | Академические исследования в современной науке [inlibrary.uz]
- 5. lovibond.com [lovibond.com]
- To cite this document: BenchChem. [Spectrophotometric determination of cadmium using Cadion]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1417142#spectrophotometric-determination-of-cadmium-using-cadion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com